

Molecular structure and formula of cis-11-Eicosenamide

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Compound of Interest

Compound Name: *cis-11-Eicosenamide*

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An In-Depth Technical Guide to **cis-11-Eicosenamide**

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and biological significance of **cis-11-eicosenamide**. The information is intended for researchers, scientists, and professionals involved in drug development and biochemical research.

Molecular Structure and Formula

cis-11-Eicosenamide, also known as (Z)-icos-11-enamide or Gondamide, is a primary fatty amide.^{[1][2][3][4]} Its structure consists of a 20-carbon chain with a cis-configured double bond between carbons 11 and 12, and a terminal amide group.^[5] This unsaturated fatty amide is derived from the formal condensation of the carboxyl group of (11Z)-icos-11-enoic acid with ammonia.^{[2][3][4][5]}

The presence of the long hydrocarbon chain makes the molecule hydrophobic, resulting in low solubility in water, while the amide group provides a site for hydrogen bonding.^[6] At room temperature, it exists as a waxy, off-white solid.^{[2][6]}

Chemical Identifiers

Identifier	Value
CAS Number	10436-08-5[3][4]
Molecular Formula	C ₂₀ H ₃₉ NO[4][7]
IUPAC Name	(Z)-icos-11-enamide[4][7]
Synonyms	(11Z)-11-Eicosenamide, Gondamide[4]
SMILES	<chem>CCCCCCCC/C=C\CCCCCCCCC(=O)N</chem> [4]
InChI	InChI=1S/C20H39NO/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17-18-19-20(21)22/h9-10H,2-8,11-19H2,1H3,(H2,21,22)/b10-9-[4]

Physicochemical Properties

Property	Value
Molecular Weight	309.53 g/mol [7]
Monoisotopic Mass	309.303164868 Da[4]
Melting Point	79 °C[7]
Boiling Point	448.4 °C at 760 mmHg[7]
Density	0.876 g/cm ³ [7]
XLogP3	7.7[4]

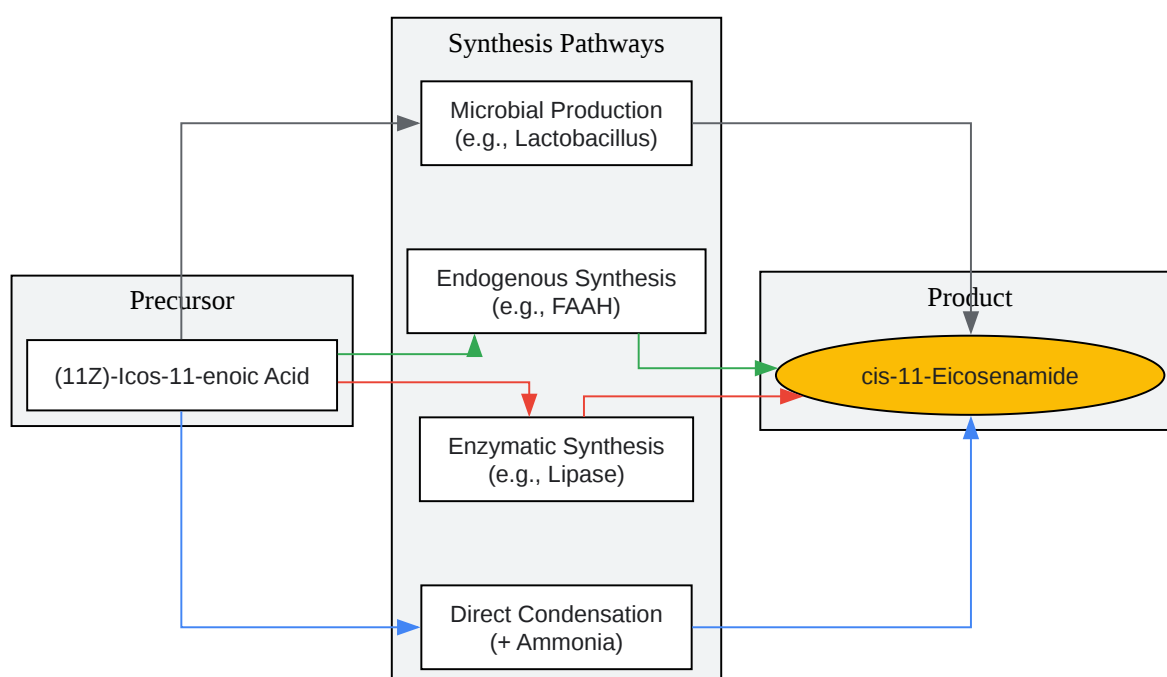
Synthesis and Characterization

Synthesis Methods

cis-11-Eicosenamide can be synthesized through several routes, including direct chemical synthesis and biological processes.

- **Direct Condensation:** The most common laboratory-scale synthesis involves the direct condensation of (11Z)-icos-11-enoic acid with ammonia. This reaction typically requires elevated temperatures and pressure to drive the formation of the amide bond.[5]

- **Enzymatic Synthesis:** Biotechnological approaches may utilize lipases or amidases to catalyze the amidation of (11Z)-icos-11-enoic acid, offering high specificity and yield under milder reaction conditions.[5]
- **Endogenous Synthesis:** In mammalian systems, **cis-11-eicosenamide** is synthesized via two primary pathways: the direct amidation of (11Z)-icos-11-enoic acid and the hydrolysis of N-(11Z)-icosenoyl)ethanolamine by the enzyme fatty acid amide hydrolase (FAAH).[5]
- **Microbial Production:** Certain gut microbiota, such as Lactobacillus and Faecalibacterium prausnitzii, are capable of producing **cis-11-eicosenamide** from dietary fatty acids.[5]



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Synthesis pathways of **cis-11-Eicosenamide**.

Experimental Protocol: Synthesis by Direct Condensation

The following is a generalized protocol for the synthesis of **cis-11-eicosenamide**.

- **Reaction Setup:** In a high-pressure reaction vessel, dissolve (11Z)-icos-11-enoic acid in an appropriate aprotic solvent.
- **Amidation:** Introduce anhydrous ammonia into the vessel. The reaction is typically heated to promote the condensation reaction. Reaction conditions (temperature, pressure, and time) must be optimized for the specific scale and setup.
- **Work-up:** After the reaction is complete, the excess ammonia and solvent are removed under reduced pressure. The crude product is then dissolved in a water-immiscible organic solvent and washed with a dilute acid solution to remove any remaining ammonia, followed by a wash with brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The resulting crude amide is purified by recrystallization or column chromatography to yield pure **cis-11-eicosenamide**.

Experimental Protocol: Characterization

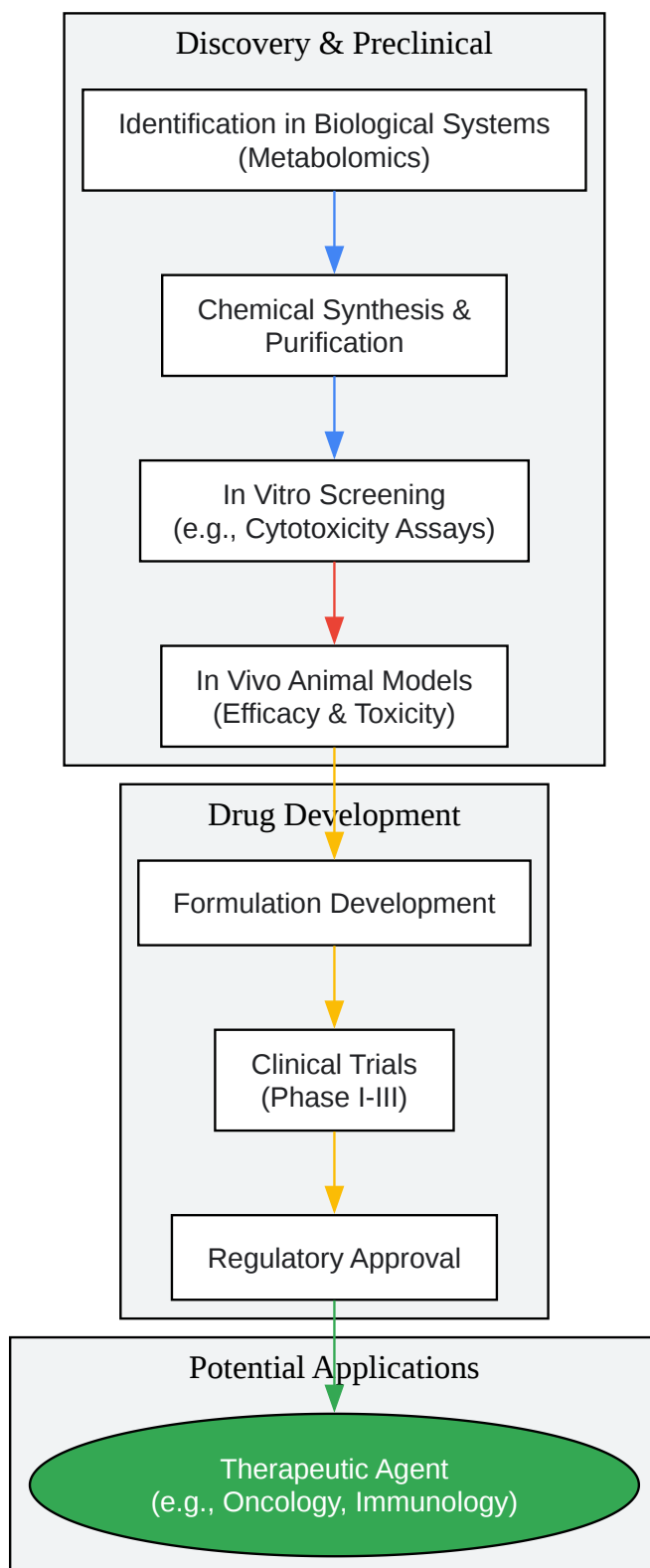
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - Prepare a sample by dissolving 5-10 mg of purified **cis-11-eicosenamide** in a deuterated solvent (e.g., CDCl₃).
 - Acquire ¹H and ¹³C NMR spectra.
 - Expected ¹H NMR signals: Resonances corresponding to the olefinic protons of the cis double bond are expected around δ 5.3 ppm. The protons on the carbons alpha to the carbonyl group should appear around δ 2.2 ppm, and the terminal methyl group protons will be observed at approximately δ 0.9 ppm. The broad signals for the amide protons will be present further downfield.

- Expected ^{13}C NMR signals: The carbonyl carbon should appear around δ 175 ppm. The olefinic carbons are expected in the region of δ 130 ppm. The aliphatic carbons will resonate between δ 14 and 34 ppm.
- Mass Spectrometry (MS):
 - Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile).
 - Analyze the sample using an electrospray ionization (ESI) source coupled to a mass analyzer.
 - Expected Result: In positive ion mode, the protonated molecule $[\text{M}+\text{H}]^+$ should be observed at an m/z corresponding to the molecular weight of **cis-11-eicosenamide** plus the mass of a proton (approximately 310.31044).

Biological Activity and Potential Applications

cis-11-Eicosenamide is a human metabolite and its endogenous levels are influenced by the activity of gut microbiota.[2][3][5] Research has indicated several potential biological activities, making it a molecule of interest for further investigation.

- Anticancer Potential: Studies have suggested that metabiotics from probiotic *Lactobacillus*, which can produce **cis-11-eicosenamide**, exhibit antigenotoxic and cytotoxic effects on human colon cancer cells.[3][5]
- Immunomodulatory Effects: The precursor of **cis-11-eicosenamide**, (11Z)-icos-11-enoic acid, has been shown to modulate cytokine production in macrophages, suggesting a potential role for its derivatives in immune signaling pathways.[8]
- Antibacterial Properties: Some long-chain fatty amides exhibit antibacterial activity, and **cis-11-eicosenamide** is being investigated for such properties.[5]
- Industrial Applications: Due to its chemical nature, it has potential applications as a corrosion inhibitor and as a reference standard in materials science.[6]



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Logical workflow for the development of **cis-11-Eicosenamide**.

Conclusion

cis-11-Eicosenamide is an unsaturated fatty amide with a unique molecular structure that confers specific physicochemical and biological properties. While its precise biological roles are still under active investigation, preliminary evidence suggests its potential as a modulator of cancer cell growth and immune responses. The synthesis and characterization protocols outlined in this guide provide a foundation for researchers to further explore the therapeutic and industrial applications of this intriguing molecule. Future studies are warranted to fully elucidate its mechanisms of action and to validate its potential in drug development.

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